

A Comprehensive Technical Guide to 13-cis-Retinyl Acetate

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Compound of Interest

Compound Name: 13-cis-Retinyl acetate

CAS No.: 34356-31-5

Cat. No.: B1200049

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For Researchers, Scientists, and Drug Development Professionals

Introduction

13-cis-Retinyl acetate is a significant compound within the retinoid family, a class of molecules derived from vitamin A. As an isomer of retinyl acetate, it serves as a precursor and active metabolite of vitamin A, playing a role in various biological processes.^[1] This technical guide provides an in-depth overview of **13-cis-Retinyl acetate**, focusing on its physicochemical properties, relevant experimental protocols, and its involvement in cellular signaling pathways. This document is intended to be a valuable resource for researchers and professionals engaged in the study and application of retinoids in drug development and biological research.

Physicochemical Properties

A clear understanding of the fundamental physicochemical properties of **13-cis-Retinyl acetate** is crucial for its application in research and development. The key identifiers and properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	34356-31-5	[1][2][3][4][5]
Molecular Formula	C ₂₂ H ₃₂ O ₂	[1][2][3]
Molecular Weight	328.49 g/mol	[1][2][3]
Appearance	White to Pale Yellow Solid	[1]
Synonyms	(13Z)-Retinol acetate, (9E,13Z)-Retinol acetate, 13-cis-Retinol Acetate, 13-cis-Vitamin A Acetate	[1]

Experimental Protocols

Detailed and reproducible experimental protocols are fundamental to rigorous scientific investigation. This section outlines key methodologies for the synthesis, purification, and analysis of **13-cis-Retinyol acetate** and related retinoids.

Synthesis and Purification of Retinyol Acetate

The following protocol is adapted from the synthesis of isotopically labeled retinyol acetate and can be applied for the synthesis of **13-cis-Retinyol acetate** with appropriate modifications. The synthesis is a multi-step process starting from β -ionone. A crucial intermediate is the C18-tetraene ketone, which should be of high purity (>90%) for optimal yields in subsequent steps.

Materials:

- β -ionone
- Triethylphosphonoacetate
- Sodium hydride (NaH)
- Ether
- Hexanes

- Anhydrous Magnesium Sulfate (MgSO_4)
- Neutral alumina (8% water-deactivated)
- Silica gel (4% water-deactivated)
- Ethyl acetate
- Lithium aluminum hydride (LiAlH_4)
- Triethylamine
- Acetic anhydride

Procedure:

- Synthesis of C18-tetraene ketone: This intermediate is synthesized from β -ionone.
- Wittig-Horner Reaction: React the C18-tetraene ketone with the carbanion of triethylphosphonoacetate to form the retinoic acid ethyl ester. This reaction should be carried out overnight (approx. 15 hours) at 20°C .
- Extraction and Initial Purification: Quench the reaction with water and extract the ethyl ester with hexanes. Dry the organic layer with anhydrous MgSO_4 , concentrate, and purify using a neutral alumina column with a diethyl ether in hexane gradient.
- Isomer Separation: To separate the cis/trans isomers, use a silica gel column with an ethyl acetate in hexane gradient.
- Reduction to Retinol: Reduce the retinoic acid ethyl ester to the corresponding retinol using lithium aluminum hydride.
- Esterification to Retinyl Acetate: Dissolve the purified retinol in triethylamine. Add a mixture of acetic anhydride and triethylamine dropwise and leave the reaction to proceed overnight in a refrigerator to form retinyl acetate.
- Final Purification: Extract the crude retinyl acetate into hexanes, dry, concentrate, and purify using a neutral alumina column with a diethyl ether in hexane gradient. Monitor the fractions

using a UV-Vis spectrophotometer at 325 nm.

- Characterization: Evaluate the final product for its cis/trans ratio using High-Performance Liquid Chromatography (HPLC) with photodiode array detection.

High-Performance Liquid Chromatography (HPLC) Analysis

An isocratic HPLC method can be employed for the rapid measurement of retinol, retinal, all-trans-retinoic acid, and 13-cis-retinoic acid. Retinyl acetate can also be analyzed using this method with a longer elution time.

Instrumentation and Conditions:

- Column: 5 μ m C₁₈ reversed-phase column (4.6 mm I.D., 15 cm)
- Mobile Phase: 85% methanol and 15% 0.01 M sodium acetate buffer, pH 5.2
- Flow Rate: 1.5 mL/min
- Detection:
 - UV detector at 343 nm for the initial 8 minutes, then at 400 nm.
 - Fluorescence detector with excitation at 348 nm and emission at 470 nm.

Retention Times:

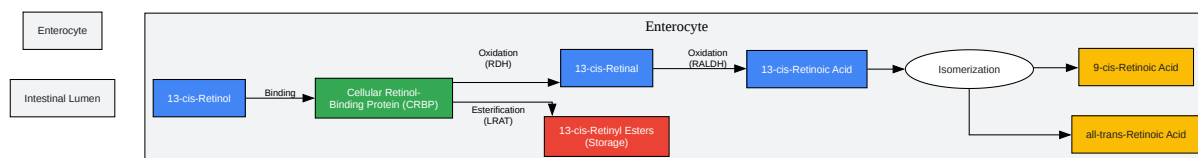
- 13-cis-Retinoic acid: ~4.5 min
- all-trans-Retinoic acid: ~5.7 min
- Retinol: ~11 min
- Retinal: ~12.5 min
- Retinyl acetate: ~25.5 min

Biological Activity and Signaling Pathways

13-cis-Retinyl acetate is a derivative of 13-cis-Retinol and is considered an active metabolite of vitamin A.^[1] The biological effects of 13-cis retinoids are often attributed to their intracellular isomerization to more transcriptionally active forms, such as all-trans-retinoic acid and 9-cis-retinoic acid.

Cellular Uptake and Metabolism

Retinyl esters from dietary sources are hydrolyzed in the small intestine to free retinol, which is then absorbed by enterocytes. Within the cells, retinol is bound to cellular retinol-binding proteins (CRBPs). It can then be esterified back to retinyl esters for storage, primarily in the liver, or oxidized to retinaldehyde and subsequently to retinoic acid. While specific uptake and metabolism pathways for **13-cis-Retinyl acetate** are not extensively detailed, it is likely handled by the general retinoid metabolic machinery.



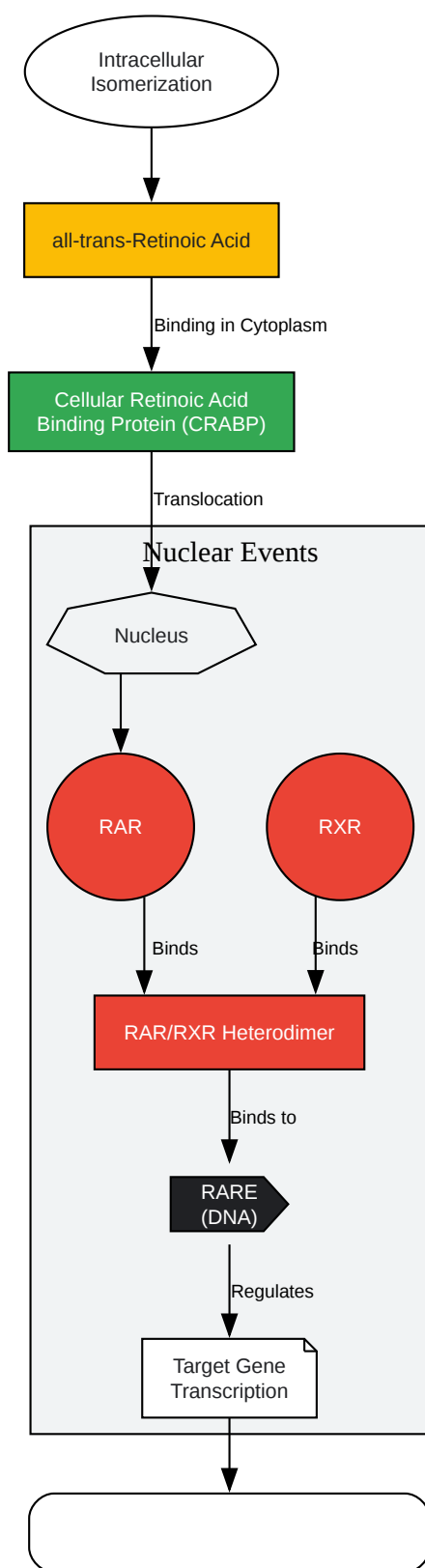
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Cellular uptake and metabolism of **13-cis-Retinyl acetate**.

Retinoid Signaling Pathway

The biological functions of retinoids, including the regulation of gene expression, are primarily mediated by all-trans-retinoic acid and 9-cis-retinoic acid through their interaction with nuclear receptors. All-trans-retinoic acid binds to retinoic acid receptors (RARs), while 9-cis-retinoic acid can bind to both RARs and retinoid X receptors (RXRs). These receptors form heterodimers (RAR/RXR) that bind to specific DNA sequences known as retinoic acid response

elements (RAREs) in the promoter regions of target genes, thereby modulating their transcription. It is proposed that the biological effects of 13-cis-retinoic acid are mediated through its isomerization to all-trans-retinoic acid.



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General retinoid signaling pathway.

Applications in Research and Drug Development

Retinoids, including 13-cis-retinoic acid (isotretinoin), have been extensively studied and utilized in the treatment of various dermatological conditions and certain types of cancer. The ability of retinoids to modulate cell proliferation, differentiation, and apoptosis makes them attractive candidates for therapeutic development. Research into **13-cis-Retinyl acetate** and its derivatives could lead to the development of novel pro-drugs with improved pharmacokinetic profiles or targeted activities. For instance, studies have explored the effects of 13-cis-retinoic acid on gene expression in glioblastoma, suggesting potential therapeutic avenues.

Conclusion

13-cis-Retinyl acetate is a key retinoid with significant potential in both fundamental research and clinical applications. A thorough understanding of its chemical properties, biological activities, and the pathways through which it exerts its effects is essential for advancing its use. This guide provides a foundational resource for professionals in the field, summarizing critical data and methodologies to support ongoing and future investigations into this important molecule.

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